

# Corylifol B: A Technical Overview of a Lesser-Known Chalcone

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Corylifol B

Cat. No.: B1631382

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Corylifol B** is a natural flavonoid, specifically a chalcone, isolated from the seeds of the traditional medicinal plant *Psoralea corylifolia*. While its sibling compound, Corylifol A, has been the subject of extensive research, **Corylifol B** remains a comparatively understudied molecule. This guide provides a comprehensive summary of the currently available technical information on **Corylifol B**, including its discovery, chemical properties, and known biological activities. Due to the limited publicly available data, this document also highlights areas where further research is needed to fully elucidate the therapeutic potential of this compound.

## Discovery and History

**Corylifol B** is a phytochemical constituent of *Psoralea corylifolia* (also known as Cullen corylifolium), a plant with a long history of use in traditional Chinese and Ayurvedic medicine.<sup>[1]</sup> The seeds of this plant are a rich source of various bioactive compounds, including flavonoids, coumarins, and meroterpenes.<sup>[1][2]</sup> While the plant has been extensively studied, specific details regarding the first isolation and characterization of **Corylifol B** are not well-documented in readily accessible scientific literature. It is often identified as one of several compounds isolated during phytochemical analyses of the plant's seeds.<sup>[1]</sup>

## Chemical Properties

**Corylifol B** is a prenylated chalcone. Its systematic IUPAC name is (E)-1-[2,4-dihydroxy-3-(3-methylbut-2-enyl)phenyl]-3-(3,4-dihydroxyphenyl)prop-2-en-1-one.[3] The core chemical and spectroscopic data for **Corylifol B** are summarized in the tables below.

**Table 1: Core Chemical Descriptors of Corylifol B**

Property	Value
Molecular Formula	C <sub>20</sub> H <sub>20</sub> O <sub>5</sub>
Molecular Weight	340.4 g/mol
CAS Number	775351-90-1
Appearance	Not reported

Source:[3]

**Table 2: Spectroscopic Data for Corylifol B**

Spectroscopy	Key Features
<sup>1</sup> H-NMR	Signals corresponding to aromatic protons, a prenyl group, and the α,β-unsaturated ketone system characteristic of chalcones.
<sup>13</sup> C-NMR	Resonances for carbonyl carbon, aromatic carbons, and carbons of the prenyl substituent.

Note: Detailed spectral data is available in specialized chemical databases but is not consistently reported in primary research literature focused on biological activity.

## Biological Activities and Mechanism of Action

The biological activities of **Corylifol B** have not been extensively investigated, which is a significant knowledge gap. The most notable reported activity is its potential as a carboxylesterase inhibitor.[1] Carboxylesterases are enzymes involved in the metabolism of a wide range of xenobiotics and endogenous compounds. Their inhibition can have significant implications for drug metabolism and efficacy. However, detailed studies providing quantitative

data, such as IC50 values, and the specific carboxylesterase isoforms inhibited by **Corylifol B** are not available in the current literature.

No specific signaling pathways modulated by **Corylifol B** have been identified to date. This lack of information prevents a detailed discussion of its mechanism of action at the molecular level.

## Experimental Protocols

Due to the limited number of published studies focusing specifically on the biological effects of **Corylifol B**, detailed experimental protocols are not available. General methodologies for the isolation of flavonoids from *Psoralea corylifolia* seeds and for the synthesis of chalcones can be found in the chemical literature, but a specific protocol for the total synthesis of **Corylifol B** has not been reported.

## General Isolation Workflow from *Psoralea corylifolia*

A generalized workflow for the isolation of **Corylifol B**.

## Conclusion and Future Directions

**Corylifol B** is a structurally defined natural product from *Psoralea corylifolia* with preliminary evidence suggesting its potential as a carboxylesterase inhibitor. However, there is a significant lack of in-depth research into its biological activities, mechanism of action, and potential therapeutic applications. The scientific community would benefit from further investigation into this compound, including:

- Confirmation and detailed characterization of its carboxylesterase inhibitory activity, including determination of IC50 values and isoform specificity.
- Broader screening for other biological activities, such as anti-inflammatory, antioxidant, or anticancer effects, which are common for flavonoids.
- Elucidation of the molecular mechanisms and signaling pathways through which **Corylifol B** exerts any identified biological effects.
- Development of a robust chemical synthesis to provide a reliable source of the compound for research purposes.

The existing knowledge base for **Corylifol B** is currently insufficient for its consideration in drug development programs. This technical guide summarizes the available information and underscores the need for further research to unlock the potential of this natural product.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. CYP3A4 inhibition by Psoralea corylifolia and its major components in human recombinant enzyme, differentiated human hepatoma HuH-7 and HepaRG cells - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Metabolism and disposition of corylifol A from Psoralea corylifolia: metabolite mapping, isozyme contribution, species differences and identification of efflux transporters for corylifol A-O-glucuronide in HeLa1A1 cells - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Corylifol B | 775351-90-1 | Benchchem [benchchem.com]
- To cite this document: BenchChem. [Corylifol B: A Technical Overview of a Lesser-Known Chalcone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1631382#discovery-and-history-of-corylifol-b]

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)